Essential Safety and Operational Guide for Handling 3-Methylphosphinicopropionic Acid

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Compound of Interest

Compound Name:	*3-Methylphosphinicopropionic Acid*
CAS No.:	*15090-27-4*
Cat. No.:	*B041473*

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This document provides immediate, essential safety protocols and logistical plans for handling **3-Methylphosphinicopropionic Acid**. Adherence to these procedures is critical for ensuring personnel safety and proper disposal.

Hazard Summary

3-Methylphosphinicopropionic acid is a metabolite of the pesticide glufosinate ammonium.[1] It is classified as a combustible solid that is harmful if swallowed and can cause skin and severe eye irritation.[2] In some contexts, it is described as causing severe skin burns and eye damage.[3]

GHS Hazard Classifications:[2]

- Acute Toxicity 4, Oral
- Skin Irritant 2

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- Eye Irritant 2

Signal Word: Warning

Hazard Statements:[2][3]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H314: Causes severe skin burns and eye damage.

Quantitative Data

Property	Value
Molecular Formula	C4H9O4P
Molecular Weight	152.09 g/mol
Storage Temperature	2-8°C[1]
UN Number	3261[3]
Transport Hazard Class	8 (Corrosive)[3]

Operational Plan: Handling and Disposal

This section outlines the step-by-step procedures for the safe handling and disposal of **3-Methylphosphinicopropionic Acid**.

Personal Protective Equipment (PPE)

All personnel must wear the following PPE when handling **3-Methylphosphinicopropionic Acid**:

- Eye and Face Protection: Chemical safety glasses and a face shield are mandatory.[3]

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- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber).[4] Gloves must be inspected before use and disposed of properly after handling.[3]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask is required.[4] In case of a spill or emergency, a self-contained breathing apparatus should be used.[3]
- Body Protection: A lab coat or chemical-resistant apron should be worn.[4] For larger quantities or in case of a spill, chemical-resistant coveralls are recommended.

Safe Handling Procedures

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, especially when dust may be generated.[3]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly before breaks and at the end of the workday.[3]
- Dispensing: Carefully weigh and dispense the solid material to avoid creating dust.
- Solution Preparation: When preparing solutions, slowly add the acid to the solvent to control any potential exothermic reaction.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water.[3] Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

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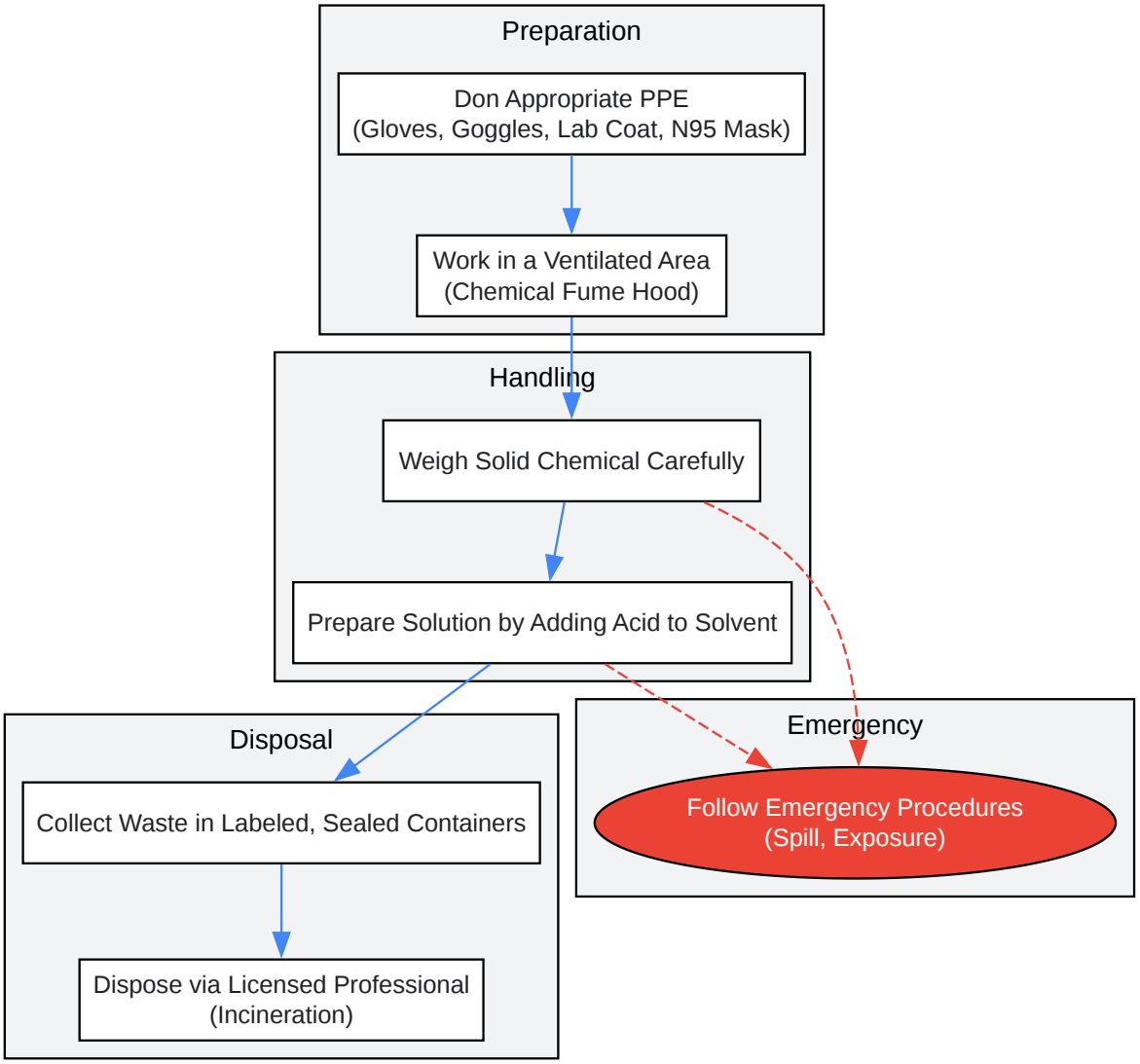
- Spill Response: Evacuate the area. Wear appropriate PPE, including respiratory protection. [3] Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3]

Disposal Plan

- Waste Collection: Collect all waste containing **3-Methylphosphinicopropionic Acid** in clearly labeled, sealed containers.
- Disposal Method: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[3] The recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[3]

Experimental Workflow

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Caption: Workflow for Safe Handling of **3-Methylphosphinicopropionic Acid**.

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References

- 1. 3-METHYLPHOSPHINICOPROPIONIC ACID | 15090-23-0 [chemicalbook.com]
- 2. 3-(Hydroxymethylphosphinyl)propionic acid | C4H9O4P | CID 84788 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. opcw.org [opcw.org]
- 4. extension.missouri.edu [extension.missouri.edu]

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